

# A Technical Guide to Commercial Gallic Acid-d2 for Researchers

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## Compound of Interest

Compound Name: Gallic acid-d2

Cat. No.: B10824179

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For researchers, scientists, and professionals in drug development, the use of isotopically labeled compounds is crucial for accurate quantification in complex biological matrices. This technical guide provides an in-depth overview of commercially available **Gallic acid-d2**, a deuterated analog of the naturally occurring antioxidant, gallic acid. This document outlines its primary applications, key suppliers, and the technical data necessary for its effective use in research.

## Overview of Gallic Acid-d2

**Gallic acid-d2**, also known as 3,4,5-Trihydroxybenzoic acid-d2, is a stable isotope-labeled form of gallic acid.[1] Its primary application in research is as an internal standard for the precise quantification of unlabeled gallic acid in various samples using mass spectrometry-based techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[2][3] The deuterium labeling provides a distinct mass difference, allowing it to be differentiated from the endogenous analyte while exhibiting nearly identical chemical and physical properties, ensuring reliable and accurate measurements.

## Commercial Suppliers and Product Specifications

Several reputable chemical suppliers offer **Gallic acid-d2** for research purposes. The following table summarizes the key quantitative data for the products available from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Formula Weight (g/mol)	Purity/Isotopic Enrichment	Available Quantities
MedChem Express	Gallic acid-d2	294660-92-7	C <sub>7</sub> H <sub>4</sub> D <sub>2</sub> O <sub>5</sub>	172.13	Not specified	5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Cayman Chemical	Gallic Acid-d2	294660-92-7	C <sub>7</sub> H <sub>4</sub> D <sub>2</sub> O <sub>5</sub>	172.1	≥99% deuterated forms (d1-d2)	1 mg, 5 mg
GlpBio	Gallic Acid-d2	294660-92-7	C <sub>7</sub> H <sub>4</sub> D <sub>2</sub> O <sub>5</sub>	172.1	Not specified	5mg, 10mg, 50mg, 100mg
LGC Standards	Gallic Acid-d2	294660-92-7	C <sub>7</sub> H <sub>4</sub> D <sub>2</sub> O <sub>5</sub>	172.13	Not specified	2.5 mg, 10 mg, 50 mg
Sigma-Aldrich	Gallic Acid-d2	294660-92-7	Not specified	Not specified	Not specified	Not specified

Solubility Data:

Supplier	Solvent	Solubility
Cayman Chemical	DMF	30 mg/mL
DMSO	30 mg/mL	
Ethanol	5 mg/mL	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	
GlpBio	DMF	30 mg/mL
DMSO	30 mg/mL	
Ethanol	5 mg/mL	
DMSO:PBS (pH 7.2) (1:3)	0.25 mg/mL	

## Experimental Workflow: Quantification of Gallic Acid using Gallic Acid-d2 as an Internal Standard

The following diagram illustrates a typical experimental workflow for the quantification of gallic acid in a biological sample using **Gallic acid-d2** as an internal standard with LC-MS.



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Caption: Workflow for Gallic Acid Quantification using a Deuterated Internal Standard.

## Methodological Considerations for Using Gallic Acid-d2

### 1. Preparation of Stock Solutions:

- Accurately weigh the required amount of **Gallic acid-d2**.
- Dissolve in a suitable solvent, such as methanol or DMSO, to prepare a concentrated stock solution. The choice of solvent should be compatible with the analytical method.
- Store the stock solution at an appropriate temperature (typically -20°C or -80°C) to ensure stability.

## 2. Spiking of Internal Standard:

- A known and fixed amount of the **Gallic acid-d2** internal standard solution should be added to all samples, including calibration standards and quality controls, at the beginning of the sample preparation process.
- This early addition accounts for any analyte loss during sample extraction and processing.

## 3. Sample Extraction:

- The choice of extraction method (e.g., Solid Phase Extraction or Liquid-Liquid Extraction) will depend on the sample matrix and the physicochemical properties of gallic acid.
- The goal is to efficiently extract both the analyte (gallic acid) and the internal standard (**Gallic acid-d2**) while removing interfering substances.

## 4. LC-MS/MS Analysis:

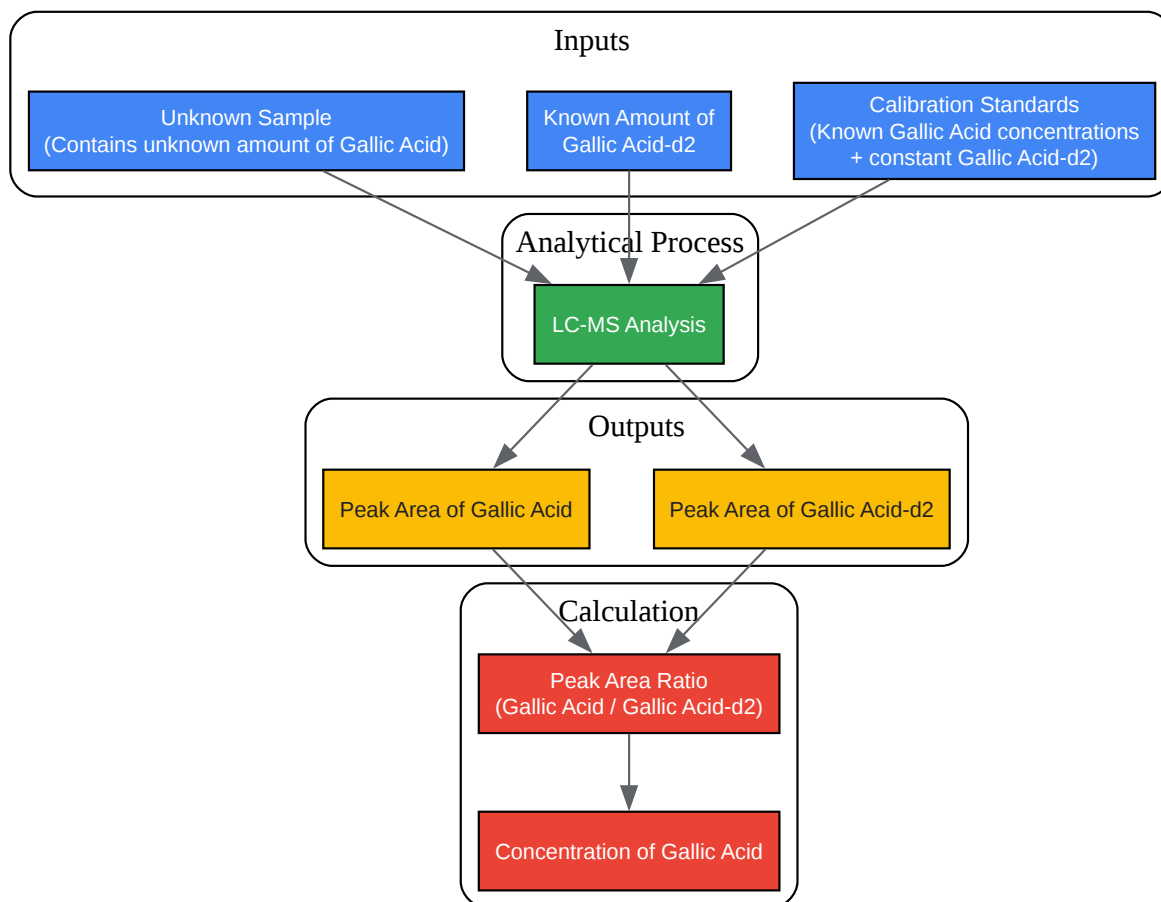
- **Chromatographic Separation:** A suitable liquid chromatography column (e.g., a C18 reversed-phase column) should be used to achieve chromatographic separation of gallic acid from other matrix components. The mobile phase composition and gradient should be optimized for good peak shape and resolution.
- **Mass Spectrometric Detection:** A tandem mass spectrometer is typically used in Multiple Reaction Monitoring (MRM) mode for sensitive and selective detection. Specific precursor-to-product ion transitions for both gallic acid and **Gallic acid-d2** need to be determined and optimized.

## 5. Data Analysis and Quantification:

- A calibration curve is constructed by plotting the ratio of the peak area of the analyte to the peak area of the internal standard against the known concentrations of the calibration standards.
- The concentration of gallic acid in the unknown samples is then determined by interpolating their peak area ratios from the calibration curve.

## Logical Relationship of Quantification

The following diagram illustrates the logical relationship in the quantification process.



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Caption: Logical Flow of Internal Standard-Based Quantification.

This technical guide provides a foundational understanding for the procurement and application of **Gallic acid-d2** in a research setting. For specific applications, further optimization of the described methodologies will be necessary to achieve the desired accuracy and precision. Researchers are advised to consult the technical documentation provided by the suppliers and relevant scientific literature for more detailed protocols.

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## References

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